

Application Notes and Protocols: mGluR5 Activation Using CHPG Sodium Salt

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *CHPG Sodium salt*

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the use of (R,S)-2-Chloro-5-hydroxyphenylglycine (CHPG) sodium salt, a selective agonist for the metabotropic glutamate receptor 5 (mGluR5). This document outlines the mechanism of action, key quantitative data, and detailed protocols for in vitro assays.

Introduction to CHPG and mGluR5

Metabotropic glutamate receptor 5 (mGluR5) is a G-protein coupled receptor (GPCR) predominantly located postsynaptically in the central nervous system. It plays a crucial role in modulating synaptic plasticity, learning, and memory, and is implicated in various neurological and psychiatric disorders.[1][2] CHPG is a selective agonist for the mGluR5 receptor.[3][4][5] It is a valuable pharmacological tool for investigating the physiological and pathological roles of mGluR5. Unlike some agonists, CHPG is completely inactive at mGluR1a receptors, offering selectivity within the Group I mGluR family. The sodium salt form of CHPG offers enhanced water solubility.

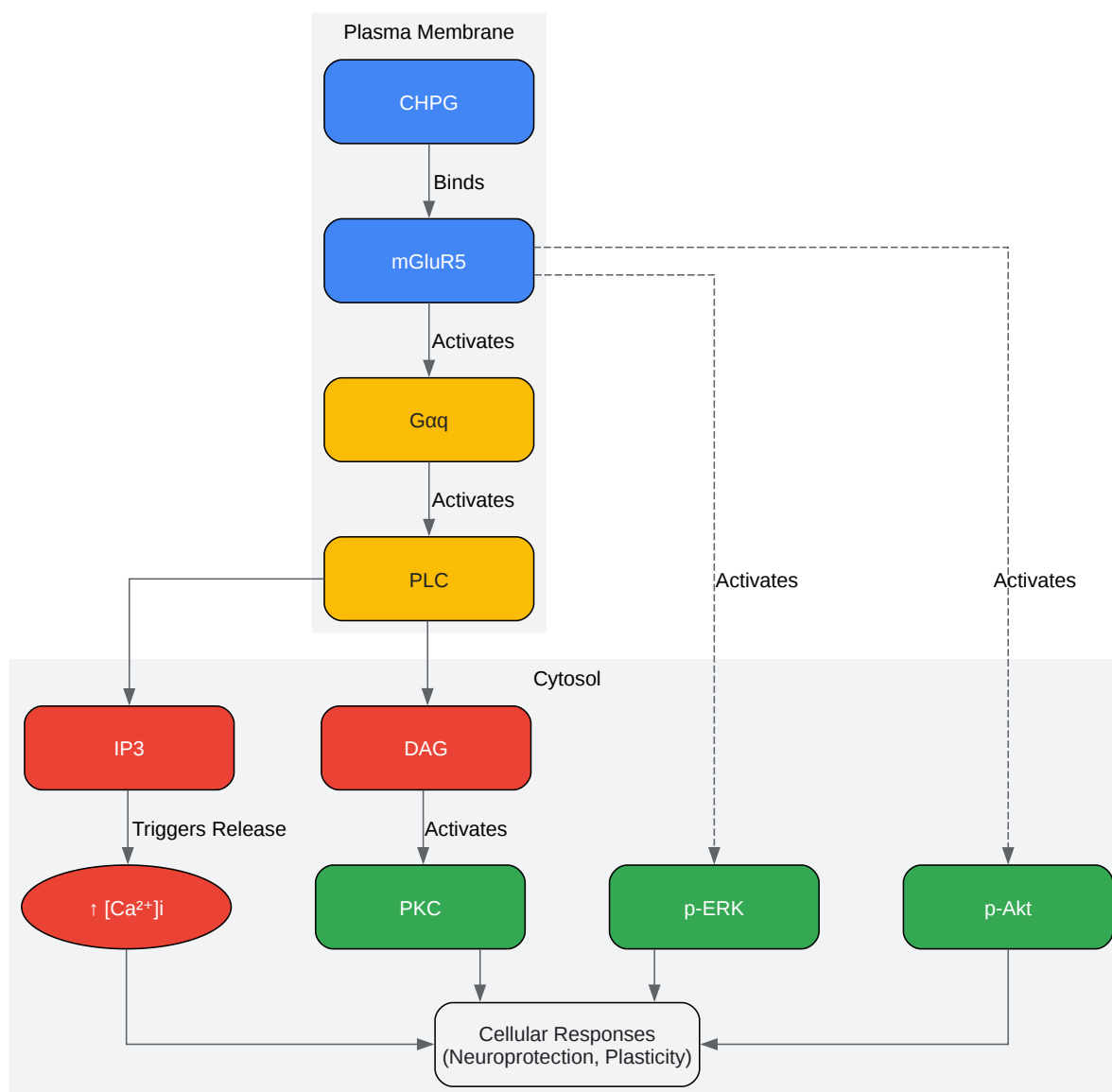
Quantitative Data Summary

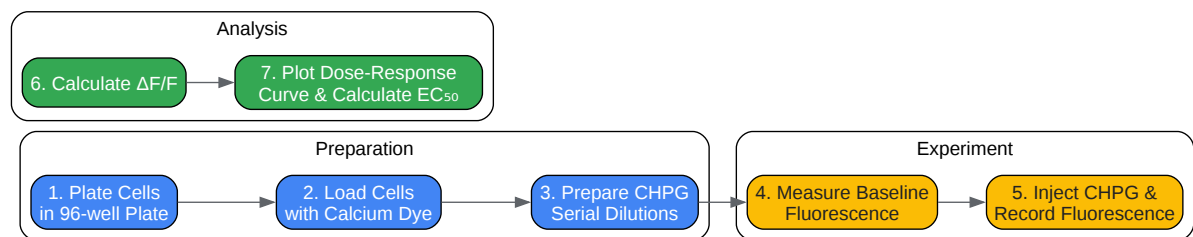
The following table summarizes the effective concentrations and key parameters of CHPG in various experimental models.

Parameter	Cell Type / Model	Value	Application	Reference
EC ₅₀	CHO cells expressing mGluR5a	750 μ M	Calcium Mobilization	
EC ₅₀	Rat Superior Cervical Ganglion (SCG) neurons	~60 μ M	Calcium Current Inhibition	
Effective Conc.	Primary Cortical Neurons (in vitro)	1 mM	Neuroprotection Assay	
Effective Conc.	BV2 Microglial Cells (in vitro)	10-500 μ M (24h)	Cell Viability Assay	
Effective Conc.	BV2 Microglial Cells (in vitro)	0.5 mM (30 min)	Apoptosis Assay	
Effective Conc.	Cultured Rat Astrocytes (in vitro)	2 mM (10 min)	ERK Phosphorylation	
Effective Conc.	Rat Spinal Dorsal Horn (ex vivo)	100 μ M	Electrophysiology (IPSC)	
Effective Dose	Rat (in vivo)	250 nM (i.c.v. injection)	Neuroprotection (TBI model)	
Effective Dose	Rat (in vivo)	0.5-1.5 μ mol (i.c.v. injection)	Feeding Behavior Study	

Signaling Pathways Activated by CHPG

Activation of mGluR5 by CHPG initiates several downstream signaling cascades. The canonical pathway involves coupling to the Gαq protein, leading to the activation of Phospholipase C (PLC). PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium (Ca²⁺) from the endoplasmic reticulum, while DAG activates Protein Kinase C (PKC). Additionally, mGluR5 activation has been shown to stimulate the Extracellular signal-regulated kinase (ERK) and Akt signaling pathways, which are critical for cell survival and neuroprotection.





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- To cite this document: BenchChem. [Application Notes and Protocols: mGluR5 Activation Using CHPG Sodium Salt]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10787915/docs#application-notes-and-protocols-mglur5-activation-using-chpg-sodium-salt>]

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